

Application Notes and Protocols: Preparation of 5-(Octadecylthiocarbamoylamino)fluorescein Stock Solution

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Compound of Interest

Compound Name: 5-(Octadecylthiocarbamoylamino)fluorescein

Cat. No.: B149448

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Introduction

5-(Octadecylthiocarbamoylamino)fluorescein is a lipophilic derivative of the widely used fluorescent dye, fluorescein.^[1] Its long octadecyl chain enhances its hydrophobicity, making it an excellent probe for studying cellular membranes, lipid dynamics, and other non-covalent membrane interactions.^[1] This document provides a detailed protocol for the preparation of a stock solution of **5-(Octadecylthiocarbamoylamino)fluorescein**, ensuring optimal performance and reproducibility in your experiments.

Chemical Properties

A thorough understanding of the chemical properties of **5-(Octadecylthiocarbamoylamino)fluorescein** is crucial for its proper handling and use.

Property	Value	Reference
Molecular Formula	C39H50N2O5S	[2]
Molecular Weight	658.9 g/mol	[1][2]
CAS Number	65603-18-1	[1][2]
Appearance	Orange powder	
Solubility	Soluble in DMSO or ethanol	[3]
Fluorescence	Strong green fluorescence	[1]
Storage	Store at -20°C, protected from light and moisture	[1][4]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **5-(Octadecylthiocarbamoylamino)fluorescein** in Dimethyl Sulfoxide (DMSO).

Materials:

- **5-(Octadecylthiocarbamoylamino)fluorescein** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated micropipettes
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

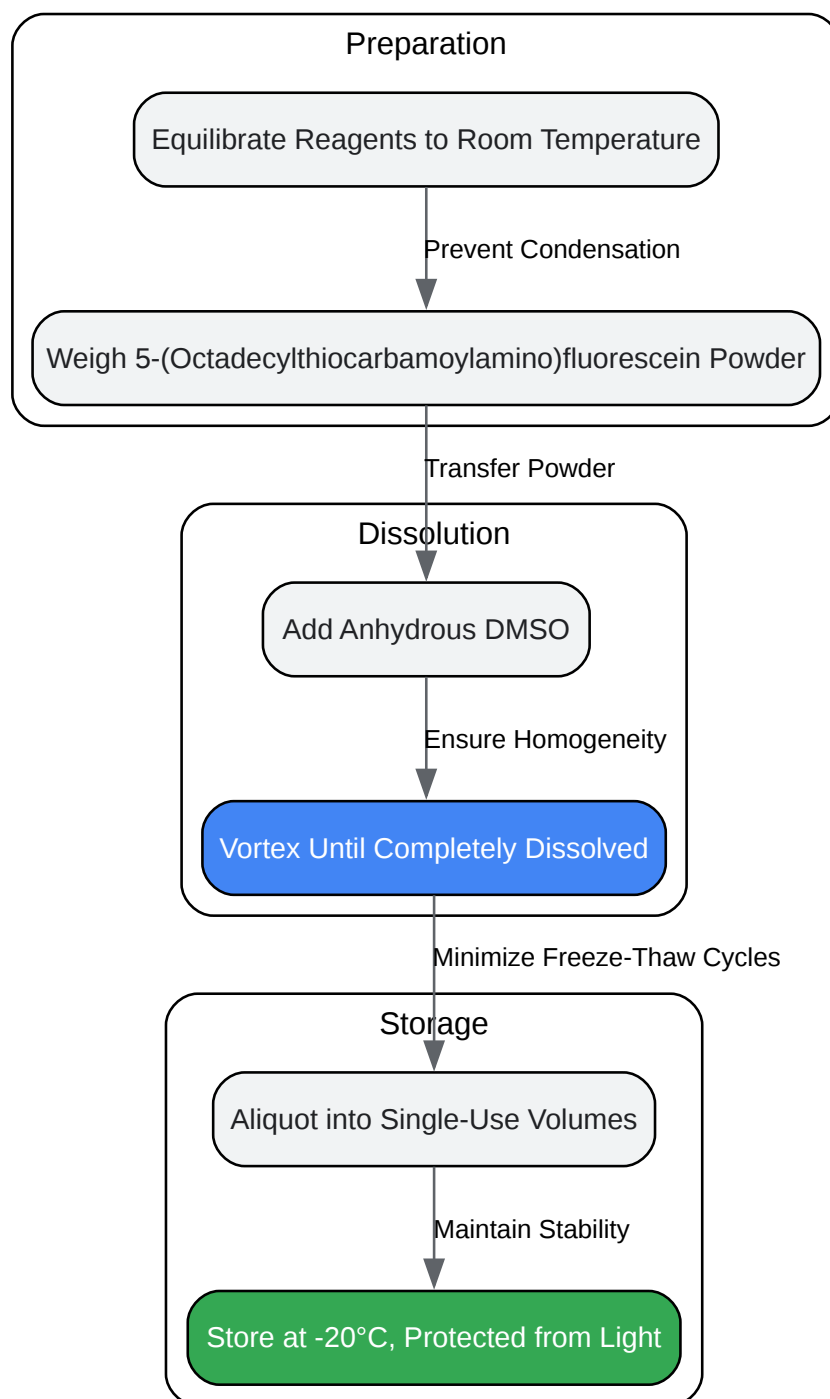
- **Equilibrate Reagents:** Allow the vial of **5-(Octadecylthiocarbamoylamino)fluorescein** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh the Compound:** Carefully weigh out the desired amount of **5-(Octadecylthiocarbamoylamino)fluorescein** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.59 mg of the powder.
 - **Calculation:**
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 658.9 \text{ g/mol} * 1000 \text{ mg/g} = 6.59 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- **Vortex to Dissolve:** Cap the vial tightly and vortex the solution at high speed for 5 minutes, or until the powder is completely dissolved.[5] Visually inspect the solution to ensure no solid particles remain.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C, protected from light.[4] When stored properly, the stock solution should be stable for several months.

Safety Precautions

- Always wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling **5-(Octadecylthiocarbamoylamino)fluorescein** and DMSO.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Experimental Workflow

Workflow for Preparing 5-(Octadecylthiocarbamoylamino)fluorescein Stock Solution



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Caption: Workflow for the preparation of a **5-(Octadecylthiocarbamoylamino)fluorescein** stock solution.

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References

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